

# Physical properties of 3-Ethoxy-2-(methylsulfonyl)acrylonitrile (melting point, boiling point)

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## Compound of Interest

Compound Name: 3-Ethoxy-2-(methylsulfonyl)acrylonitrile

Cat. No.: B1167598

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## Physical Properties of 3-Ethoxy-2-(methylsulfonyl)acrylonitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties, specifically the melting and boiling points, of the compound **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**. Despite a comprehensive search of available scientific literature and chemical databases, specific experimentally determined melting and boiling points for this compound are not readily available.

This document summarizes the current state of knowledge and provides data on structurally similar compounds to offer a comparative context for researchers. The lack of specific experimental data underscores an opportunity for further investigation into the physicochemical characteristics of this compound.

## Summary of Physical Properties

Quantitative data for the melting and boiling points of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** could not be located. To provide a frame of reference, the

following table summarizes the physical properties of structurally related acrylonitrile derivatives. It is crucial to note that these values are not representative of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** and should be used with caution as estimations.

Compound Name	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
Acrylonitrile	C <sub>3</sub> H <sub>3</sub> N	-83[1]	77[1]
3-Ethoxyacrylonitrile	C <sub>5</sub> H <sub>7</sub> NO	Not Available	90-91 (at 19 mmHg) [2][3]

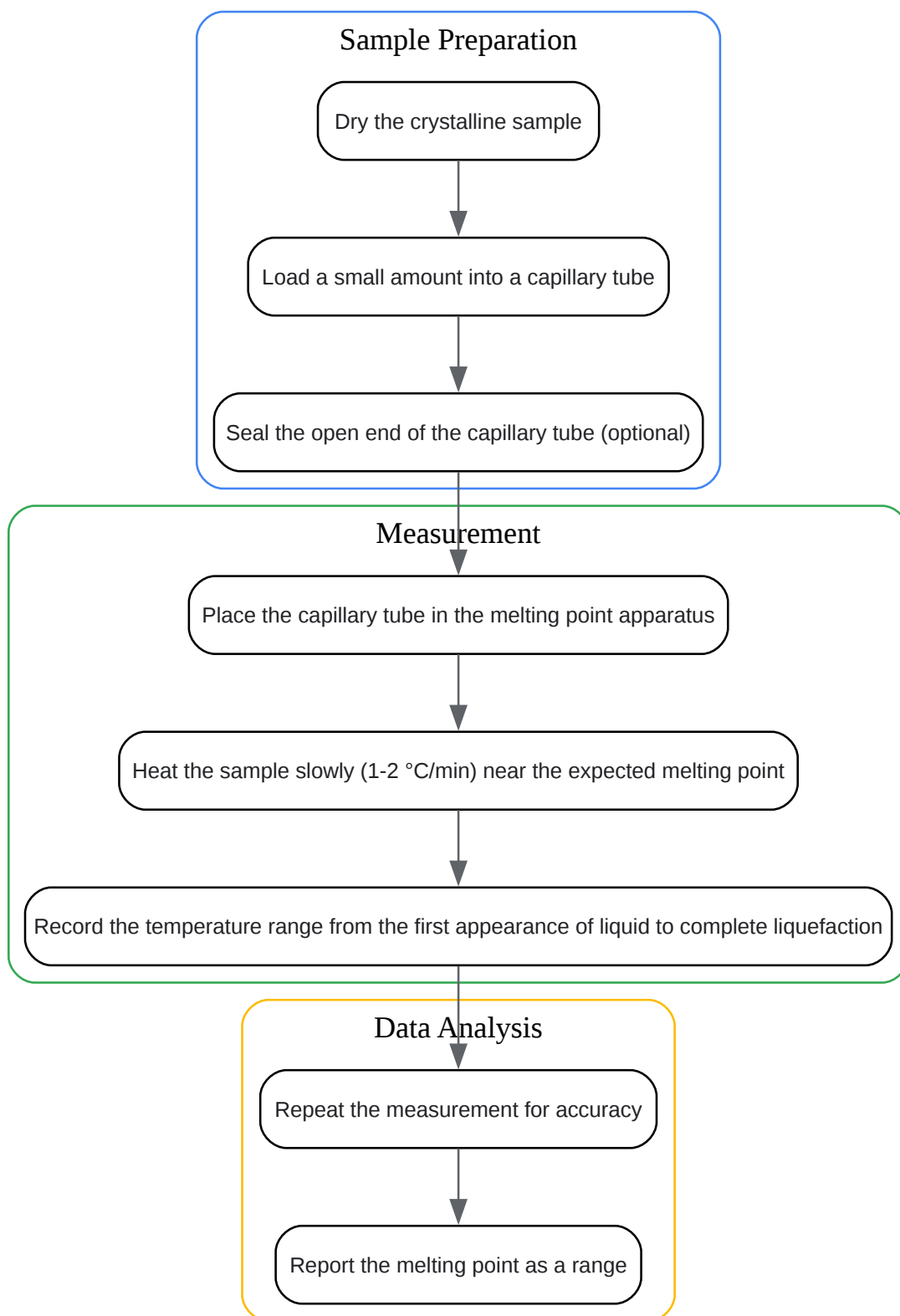
## Experimental Protocols

Due to the absence of published experimental data for the melting and boiling points of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**, no specific protocols for this compound can be detailed. However, standard methodologies for determining these physical constants are well-established in organic chemistry.

## General Methodology for Melting Point Determination

A common method for determining the melting point of a solid compound is using a capillary melting point apparatus.

Workflow for Melting Point Determination



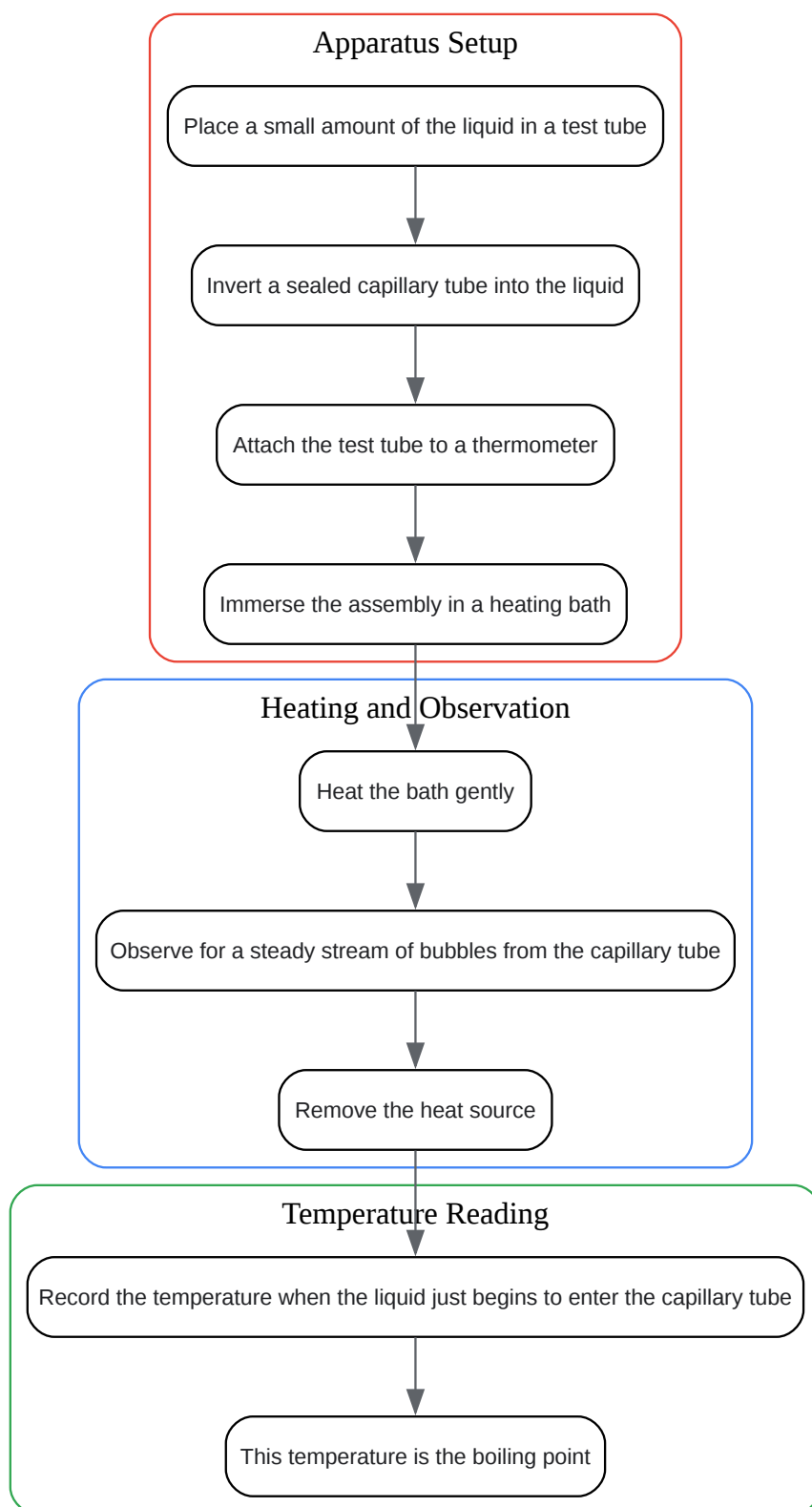
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Caption: A generalized workflow for determining the melting point of a solid organic compound.

## General Methodology for Boiling Point Determination

For a liquid compound, the boiling point can be determined using a micro-boiling point or distillation method.

Workflow for Boiling Point Determination



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Caption: A generalized workflow for determining the boiling point of a liquid organic compound.

## Signaling Pathways and Experimental Workflows

A thorough search of the scientific literature did not yield any information regarding signaling pathways or specific experimental workflows in which **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** is involved. As a result, no diagrams for such processes can be provided at this time. The biological activity and mechanism of action of this compound remain an area for future research.

In conclusion, while this guide cannot provide the specific physical properties for **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**, it highlights the current knowledge gap and offers a framework for the experimental determination of these crucial parameters. Further research is warranted to fully characterize this compound for its potential applications in drug development and other scientific fields.

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## References

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